protocol for synthesis of FTY720-d4 using 4-Octylphenethyl methanesulfonate

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Compound of Interest

Compound Name:	*4-Octylphenethyl methanesulfonate*
CAS No.:	*162358-06-7*
Cat. No.:	*B122396*

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Technical Application Note: Synthesis of Fingolimod-d4 (FTY720-d4)

Executive Summary

This application note details the synthesis of Fingolimod-d4 (FTY720-d4), a stable isotope-labeled internal standard used critically in the LC-MS/MS quantification of the immunomodulator Fingolimod.

The protocol utilizes the Acetamidomalonate Route, favored for its robustness and scalability compared to the Friedel-Crafts or Wittig approaches. The core transformation involves the alkylation of diethyl acetamidomalonate with **4-octylphenethyl methanesulfonate**, followed by a chemoselective reduction and hydrolysis.

Critical Note on Isotopologues: To obtain FTY720-d4 (specifically labeled on the ethylene bridge,

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-ethano), the starting material must be 4-octylphenethyl-1,1,2,2-

methanesulfonate. The protocol below applies identical chemical principles to both the unlabeled and deuterated starting materials.

Strategic Reaction Overview

The synthesis proceeds through three distinct stages:

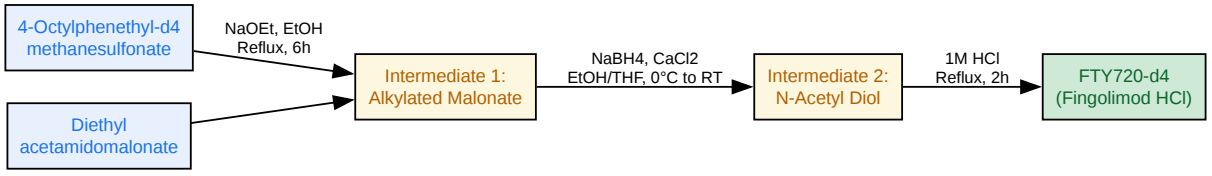
- C-Alkylation: Formation of the quaternary carbon center via nucleophilic substitution (

).
- Chemoselective Reduction: Conversion of the diester to the diol while preserving the

  -acetyl group (avoiding over-reduction to the

  -ethyl impurity).
- Hydrolysis: Removal of the acetamide protecting group to yield the free amine hydrochloride salt.

Reaction Scheme (DOT Visualization)



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Figure 1: Synthetic pathway from the mesylate precursor to FTY720-d4.[1]

Materials and Reagents

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Reagent	Role	Purity/Grade
4-Octylphenethyl-d4 methanesulfonate	Electrophile	>98% (Isotopic Purity >99%)
Diethyl acetamidomalonate	Nucleophile	98%
Sodium Ethoxide (NaOEt)	Base	21% wt in EtOH or freshly prepared
Sodium Borohydride (NaBH)	Reducing Agent	98% Powder
Calcium Chloride (CaCl)	Lewis Acid Catalyst	Anhydrous, Granular
Ethanol (EtOH)	Solvent	Absolute, Anhydrous
Tetrahydrofuran (THF)	Co-solvent	Anhydrous, Inhibitor-free
Hydrochloric Acid (HCl)	Deprotection	1M and 6M aqueous

Detailed Experimental Protocol

Step 1: Alkylation of Diethyl Acetamidomalonate

Objective: To couple the phenethyl chain to the malonate core.

Mechanism: The ethoxide base deprotonates the acetamidomalonate (

-proton, pKa ~13), generating a nucleophilic enolate that attacks the mesylate in an

fashion.

- Preparation of Nucleophile:
  - In a dry 3-neck round-bottom flask equipped with a reflux condenser and nitrogen inlet, dissolve diethyl acetamidomalonate (1.5 equivalents) in anhydrous Ethanol (10 mL/g).
  - Add Sodium Ethoxide solution (1.5 equivalents) dropwise at room temperature. Stir for 30 minutes. The solution typically turns a clear yellow.

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- Addition of Electrophile:
  - Dissolve 4-octylphenethyl-d4 methanesulfonate (1.0 equivalent) in a minimal amount of anhydrous THF or EtOH.
  - Add the mesylate solution slowly to the malonate mixture.
- Reaction:
  - Heat the mixture to reflux (78°C) under nitrogen atmosphere.
  - Monitor by TLC (Hexane:EtOAc 3:1) or HPLC.[2][3] The reaction typically requires 6–12 hours for completion. The mesylate spot (

) should disappear, and a new less polar spot (product) will appear.
- Workup:
  - Cool to room temperature.
  - Concentrate the solvent under reduced pressure (Rotavap).
  - Resuspend the residue in Ethyl Acetate and wash with Water followed by Brine.
  - Dry the organic layer over anhydrous

    , filter, and concentrate.
  - Purification: Recrystallize from Hexane/Ether or purify via flash chromatography (SiO

    , Hexane/EtOAc gradient) to yield the Alkylated Malonate Intermediate.

Step 2: Chemoselective Reduction (The "CaCl " Method)

Objective: Reduction of esters to primary alcohols without reducing the amide to an amine.

Expert Insight: Standard LiAlH

reduction is risky here; it often over-reduces the

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-acetyl group to an

-ethyl group, a difficult-to-remove impurity. The NaBH

/CaCl

system generates

-like species in situ, which selectively reduces esters to alcohols while leaving the amide intact.

- Setup:
  - Dissolve the Alkylated Malonate Intermediate (1.0 eq) in a mixture of EtOH:THF (2:1 v/v).
  - Cool the solution to 0°C in an ice bath.
- Reagent Addition:
  - Add CaCl

    (2.0 equivalents) and stir for 15 minutes.
  - Add NaBH

    (4.0 equivalents) portion-wise over 20 minutes. Caution: Gas evolution (

).
- Reaction:
  - Allow the mixture to warm to room temperature and stir overnight (12–16 hours).
  - A thick white precipitate (borate salts) will form.
- Quench & Workup:
  - Cool to 0°C. Quench slowly with 1M Citric Acid or NH

    Cl solution until gas evolution ceases and pH is neutral/slightly acidic.
  - Extract with Ethyl Acetate (3x).

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- Wash combined organics with brine, dry over

  , and concentrate to yield the

  -Acetyl Diol Intermediate. This is often pure enough for the next step.

Step 3: Hydrolysis to FTY720-d4 HCl

Objective: Removal of the

-acetyl group.

- Hydrolysis:
  - Dissolve the

    -Acetyl Diol in 1M HCl (aqueous) mixed with Ethanol (1:1 ratio) to ensure solubility.
  - Heat to Reflux (80–90°C) for 2–4 hours.
- Isolation:
  - Cool to room temperature.
  - Adjust pH to ~10 using 2M NaOH to liberate the free base.
  - Extract with Ethyl Acetate. Dry and concentrate.
- Salt Formation (Final Product):
  - Dissolve the free base in a minimal amount of dry Ethanol.
  - Add HCl in Ethanol (or ether) dropwise.
  - Precipitate the FTY720-d4 HCl salt by adding cold Diethyl Ether or Hexane.
  - Filter and dry under high vacuum.

Analytical Validation (QC)

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Method	Expected Result (for FTY720-d4 HCl)
1H NMR (DMSO-d6)	7.1 (d, 2H, Ar-H), 7.0 (d, 2H, Ar-H), 5.3 (t, 2H, OH), 3.5 (m, 4H, CH O), 2.5 (t, 2H, benzylic-CH), 1.5 (m, 2H), 1.2 (br s, 10H), 0.85 (t, 3H). Note: The ethylene bridge signals (~1.8 and ~2.6) will be silent or reduced if d4-labeled.
Mass Spectrometry (ESI+)	[M+H]+ = 312.3 m/z (Calculated for C19H29D4NO2 + H). Unlabeled FTY720 is 308.3 m/z.
HPLC Purity	>98% (Reverse phase C18, Acetonitrile/Water + 0.1% TFA).

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